

safe handling and storage procedures for N-Boc-dolaproine

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Compound of Interest

Compound Name: **N-Boc-dolaproine**

Cat. No.: **B3322996**

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Application Notes and Protocols for N-Boc-dolaproine

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidance on the safe handling and storage of **N-Boc-dolaproine**, a key building block in the synthesis of dolastatin 10 and other peptide-based drug candidates. Adherence to these protocols is crucial for ensuring laboratory safety and maintaining the integrity of the compound.

Chemical and Physical Properties

N-Boc-dolaproine, with the chemical formula $C_{14}H_{25}NO_5$, is a derivative of the amino acid dolaproine with a tert-butyloxycarbonyl (Boc) protecting group on the amine.^{[1][2]} This protecting group is instrumental in peptide synthesis, preventing unwanted side reactions.

Molecular Weight: 287.35 g/mol ^[3]

Hazard Identification and Safety Precautions

N-Boc-dolaproine is classified as a hazardous substance and requires careful handling to avoid adverse health effects.

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[1][3]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[1][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: A lab coat is required. For larger quantities or when generating dust, consider additional protective clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter if working in a poorly ventilated area or when the material is in powder form.

Storage Procedures

Proper storage is essential to maintain the stability and purity of **N-Boc-dolaproine**.

Parameter	Recommendation	Citation
Temperature	Store at -20°C for long-term storage. Short-term storage at 4°C is also acceptable.	[2]
Atmosphere	Store under an inert atmosphere, such as nitrogen.	[1][5][6]
Container	Keep in a tightly sealed, light-resistant container.	
Incompatibilities	Avoid strong oxidizing agents, strong acids, and strong bases.	[1]

Stability of Stock Solutions:

- -80°C: Up to 6 months.[5][6]
- -20°C: Up to 1 month.[5][6]

Experimental Protocols

Protocol for Preparation of a Stock Solution

- Preparation: Equilibrate the container of **N-Boc-dolaproine** to room temperature in a desiccator to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **N-Boc-dolaproine** into a clean, dry vial.
- Dissolution: Add the appropriate solvent (e.g., dimethylformamide (DMF), dichloromethane (DCM)) to the vial. Gently swirl or vortex to dissolve the compound completely.
- Storage: If not for immediate use, aliquot the solution into smaller, single-use vials to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C under a nitrogen atmosphere.[5][6]

General Protocol for Peptide Coupling

This protocol outlines a general procedure for incorporating **N-Boc-dolaproine** into a peptide sequence using standard solid-phase peptide synthesis (SPPS) techniques.

- Resin Preparation: Swell the resin (e.g., Merrifield resin with the N-terminal amino acid deprotected) in an appropriate solvent like DCM.
- Activation of **N-Boc-dolaproine**: In a separate vial, dissolve **N-Boc-dolaproine** and a coupling agent (e.g., HBTU, HATU) in DMF. Add a base such as diisopropylethylamine (DIEA) and allow the mixture to pre-activate for a few minutes.
- Coupling Reaction: Add the activated **N-Boc-dolaproine** solution to the resin. Agitate the reaction vessel at room temperature for the recommended time (typically 1-2 hours).
- Washing: After the coupling is complete, wash the resin thoroughly with DMF and DCM to remove any unreacted reagents.
- Boc Deprotection: Treat the resin with a solution of trifluoroacetic acid (TFA) in DCM (e.g., 25-50% TFA) to remove the Boc protecting group from the newly added **N-Boc-dolaproine**, preparing it for the next coupling step.
- Neutralization: Neutralize the resin with a solution of a hindered base like DIEA in DCM.
- Chain Elongation: Repeat the coupling, washing, deprotection, and neutralization steps for each subsequent amino acid in the desired peptide sequence.

Emergency Procedures

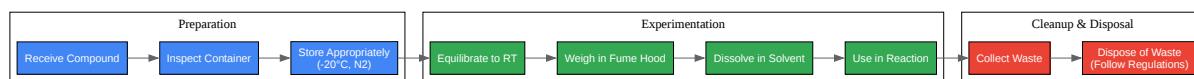
Spills

- Evacuate: Evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills of the solid, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container.
- Decontamination: Clean the spill area with a suitable solvent and then with soap and water.

First Aid

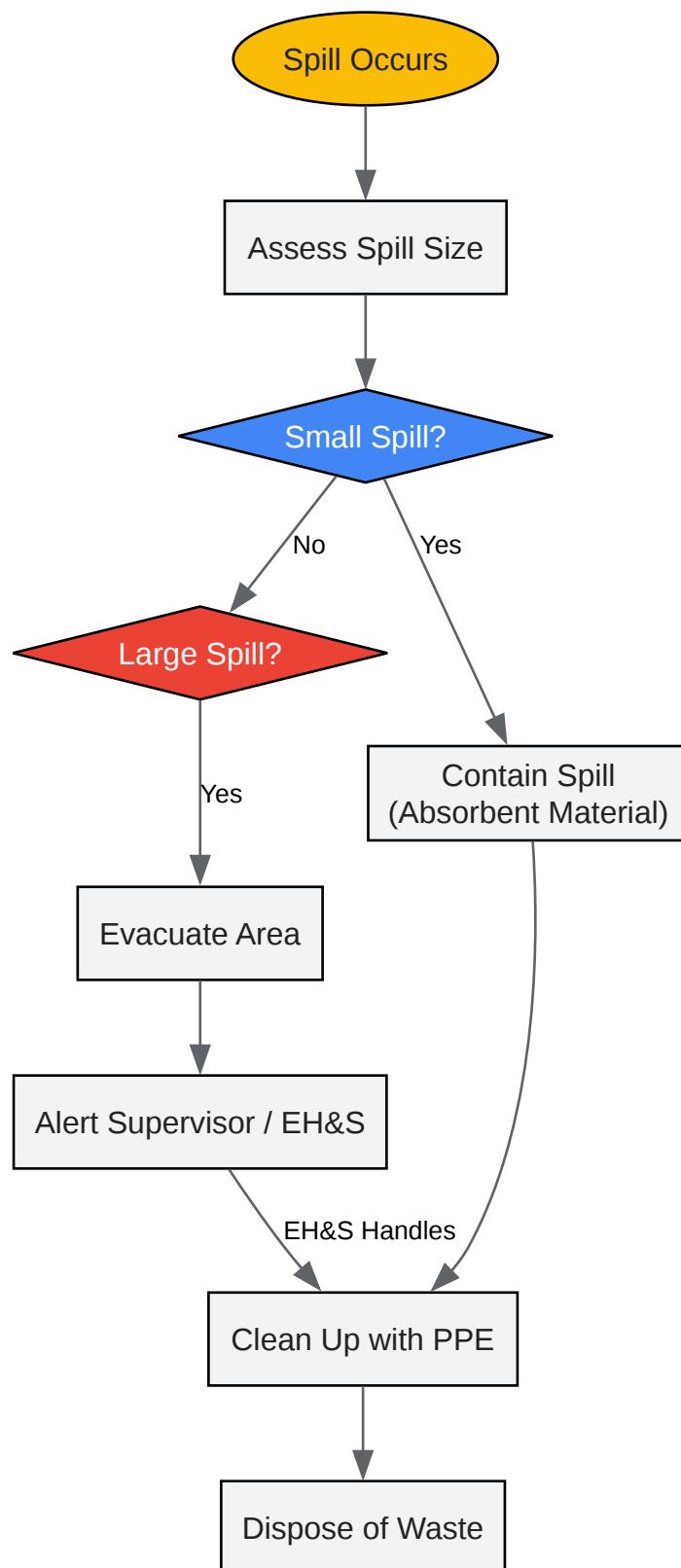
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1]

Diagrams



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Caption: Workflow for the safe handling of **N-Boc-dolaproine**.



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Caption: Decision flowchart for handling **N-Boc-dolaproline** spills.

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